

# Personal protective equipment for handling Pth (13-34) (human)

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## Compound of Interest

Compound Name: Pth (13-34) (human)

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## Essential Safety and Handling Guide for PTH (13-34) (Human)

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling Parathyroid Hormone (PTH) (13-34) (Human). The following procedures outline the necessary personal protective equipment (PPE), handling protocols, and disposal plans to ensure a safe laboratory environment.

### Personal Protective Equipment (PPE)

When handling **PTH (13-34) (human)**, it is imperative to use the following personal protective equipment to minimize exposure and ensure personal safety.

PPE Category	Specification
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). <a href="#">[1]</a>
Skin Protection	Wear fire/flammable resistant and impervious clothing. Chemical impermeable gloves are required. <a href="#">[1]</a>
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator. For nuisance dust levels, a type N95 (US) or type P1 (EN 143) respirator is recommended. <a href="#">[2]</a>

## Operational Plan: Handling and Storage

Proper handling and storage are critical to maintain the integrity of **PTH (13-34) (human)** and the safety of laboratory personnel.

### Handling:

- Ventilation: Always handle the product in a well-ventilated area.[\[1\]](#)
- Avoid Contact: Take measures to avoid contact with skin and eyes.[\[1\]](#)
- Prevent Dust and Aerosols: Avoid the formation of dust and aerosols during handling.
- Tools: Use non-sparking tools to prevent ignition sources.
- Electrostatic Discharge: Implement measures to prevent fire caused by electrostatic discharge.

### Storage:

- Store the container tightly closed in a dry, cool, and well-ventilated place.

## Disposal Plan

Adherence to proper disposal protocols is essential to prevent environmental contamination and ensure regulatory compliance.

#### Waste Disposal:

- Contact a licensed professional waste disposal service to dispose of this material.
- Collect and arrange for disposal in suitable and closed containers.

#### Spill Cleanup:

- Evacuate: Evacuate personnel to safe areas and keep people away from and upwind of the spill/leak.
- Ventilate: Ensure adequate ventilation of the area.
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains.
- Cleanup:
  - Wear appropriate PPE, including a respirator, chemical safety goggles, rubber boots, and heavy rubber gloves.
  - Sweep up the spilled material, place it in a bag, and hold it for waste disposal.
  - Avoid raising dust during cleanup.
  - Wash the spill site after the material pickup is complete.

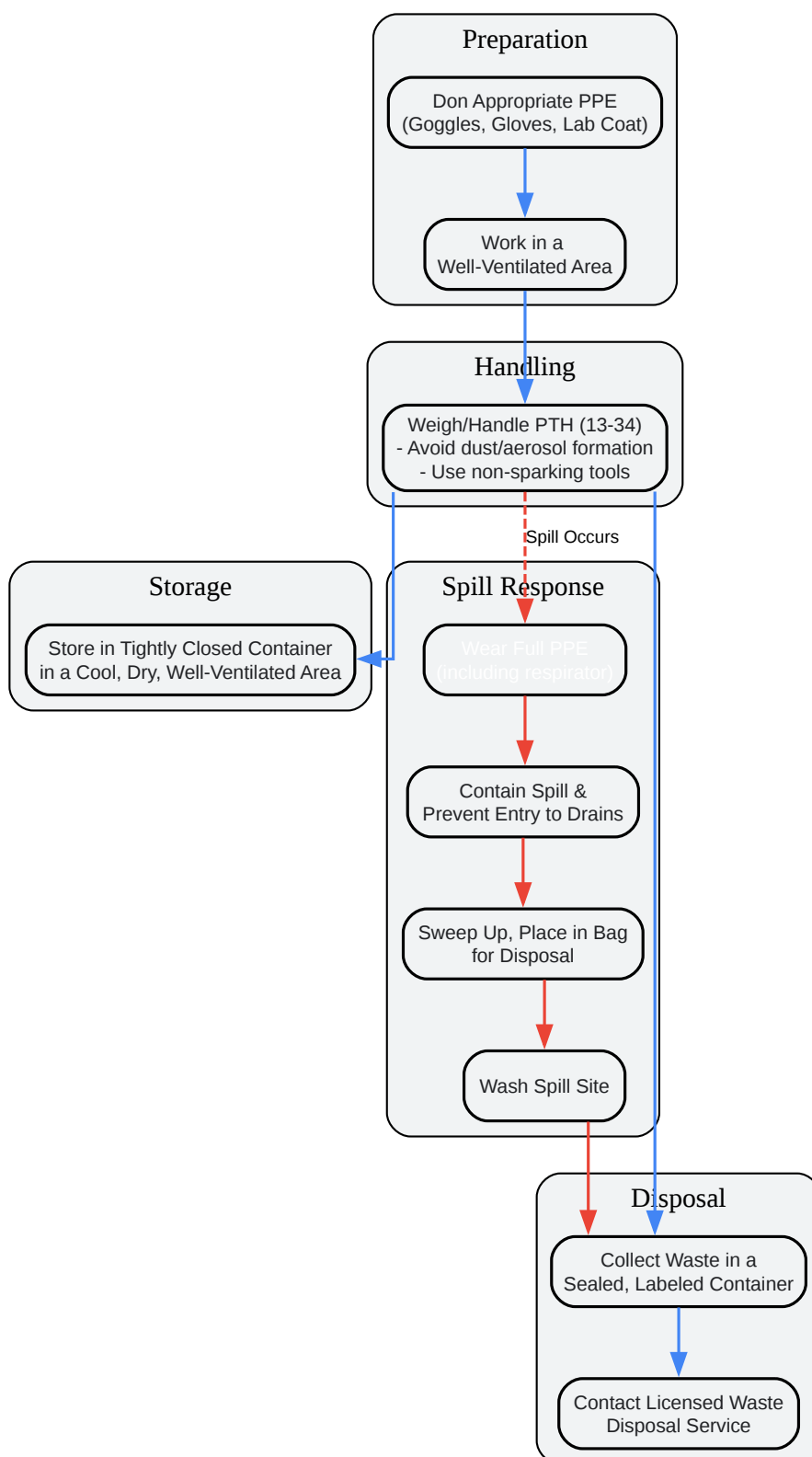
## Emergency First Aid Procedures

In case of accidental exposure, follow these first aid measures immediately.

Exposure Route	First Aid Measures
Inhalation	If inhaled, move the person into fresh air. If breathing becomes difficult, call a physician.
Skin Contact	In case of skin contact, flush with copious amounts of water for at least 15 minutes. Remove contaminated clothing and shoes.
Eye Contact	In case of contact with eyes, flush with copious amounts of water for at least 15 minutes. Ensure adequate flushing by separating the eyelids with fingers. Call a physician.
Ingestion	If swallowed, wash out the mouth with water, provided the person is conscious. Call a physician.

## Workflow for Handling and Disposal of PTH (13-34) (Human)

The following diagram outlines the standard operating procedure for the safe handling and disposal of **PTH (13-34) (human)** in a laboratory setting.



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Caption: Workflow for safe handling and disposal of **PTH (13-34) (human)**.

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## References

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